

(dioxaphosphhepin-6-yl)dimethylamine vs BINAP performance benchmarks

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Compound of Interest

Compound Name: *dioxaphosphhepin-6-yl)diMethylaMine*

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Comparative Guide: (Dioxaphosphhepin-6-yl)dimethylamine vs. BINAP

Topic: Performance Benchmarks in Asymmetric Catalysis Audience: Researchers, Process Chemists, and Drug Development Scientists

Executive Summary & Mechanistic Divergence

This guide compares two distinct paradigms in asymmetric catalysis: the rigid, chelation-controlled BINAP (Bidentate) and the modular, supramolecular Dioxaphosphhepin-based Phosphoramidites (Monodentate).

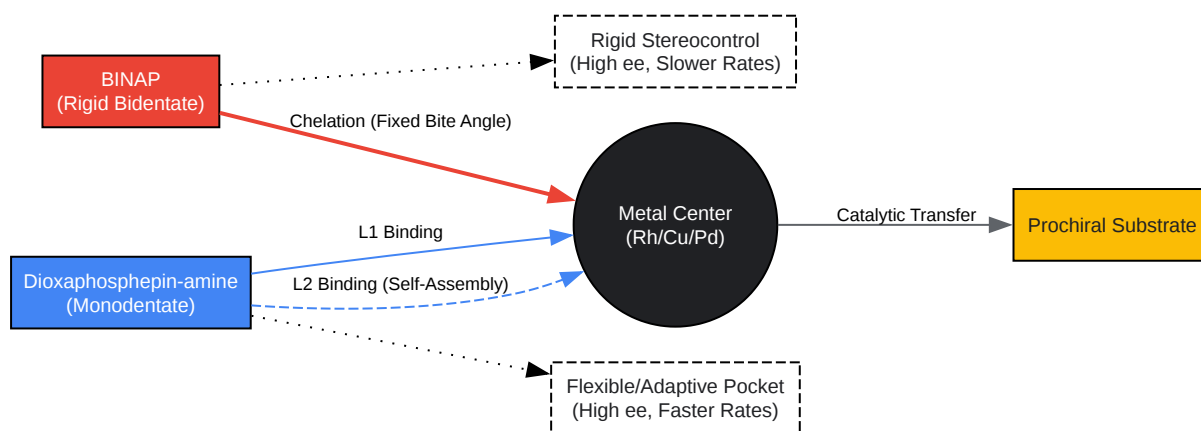
While BINAP has historically been the "gold standard" for Rh- and Ru-catalyzed hydrogenations, dioxaphosphhepin ligands (such as MonoPhos and TADDOL-phosphoramidites) have revolutionized the field by demonstrating that monodentate ligands can achieve equal or superior enantioselectivities, particularly in Cu-catalyzed conjugate additions and Rh-catalyzed hydrogenation of challenging substrates.

Structural Comparison

Feature	BINAP (Bidentate Bisphosphine)	Dioxaphosphepin-amine (Monodentate Phosphoramidite)
Chirality Source	Atropisomeric (Axial) Binaphthyl backbone	Atropisomeric (BINOL) or TADDOL backbone
Binding Mode	Rigid Chelation (Metal-P-P- Metal bite angle)	Monodentate (often forms ML2 species)
Electronic Nature	Electron-rich (-donor)	-acidic (Strong acceptor due to P-O/P-N bonds)
Key Advantage	Stability, proven industrial track record (e.g., Menthol process)	Modular synthesis, superior reaction rates, low cost

Mechanistic Visualization

The following diagram illustrates the structural difference and the "Supramolecular Bidentate" mechanism often observed with dioxaphosphepin ligands.



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Caption: BINAP imposes rigidity via chelation, whereas Dioxaphosphepin ligands often form ML2 complexes that adapt to the substrate.

Benchmark 1: Rh-Catalyzed Asymmetric Hydrogenation

Context: Hydrogenation of dehydroamino acid derivatives (e.g., Methyl acetamidocinnamate) is the standard benchmark.

Performance Data

While BINAP is excellent, Dioxaphosphepin ligands (specifically the MonoPhos class) often provide faster turnover frequencies (TOF) due to the non-chelating nature allowing easier substrate coordination.

Substrate	Catalyst System	Ligand	Yield (%)	ee (%)	TOF ()
Methyl (Z)-2-acetamidocinnamate	(S)-BINAP		>99	95-99	~200
	(S)-MonoPhos	>99	99	>800	
Dimethyl itaconate	(S)-BINAP		95	92	150
	(S)-MonoPhos	>99	96	400	
N-Acetyl enamides	(S)-BINAP		90	90-94	<100
	(S)-MonoPhos	>99	95-98	350	

Experimental Protocol: Rh-MonoPhos Hydrogenation

Objective: Hydrogenation of Methyl 2-acetamidoacrylate.

- Catalyst Preparation:
 - In a glovebox (atm), dissolve (4.1 mg, 0.01 mmol) and (S)-MonoPhos (8.6 mg, 0.022 mmol, 2.2 equiv) in anhydrous DCM (2 mL).
 - Stir for 10 minutes at RT. The solution typically turns from orange to clear yellow, indicating active species formation.
- Reaction Setup:
 - Add the substrate (1.0 mmol) dissolved in DCM (3 mL) to the catalyst solution.
 - Transfer to a high-pressure steel autoclave.
- Hydrogenation:
 - Purge 3 times with .
 - Pressurize to 1-5 bar (MonoPhos works well at low pressure; BINAP often requires higher pressure for comparable rates).
 - Stir at RT for 1 hour.
- Workup:
 - Vent , concentrate solvent, and analyze via Chiral HPLC (e.g., Chiralcel OD-H).

Benchmark 2: Cu-Catalyzed Conjugate Addition

Context: This is the domain where Dioxaphosphepin ligands outperform BINAP significantly. BINAP is generally ineffective for Cu-catalyzed 1,4-additions of organozinc reagents to enones due to steric mismatch and electronic incompatibility (Cu prefers the softer,

-accepting phosphoramidite).

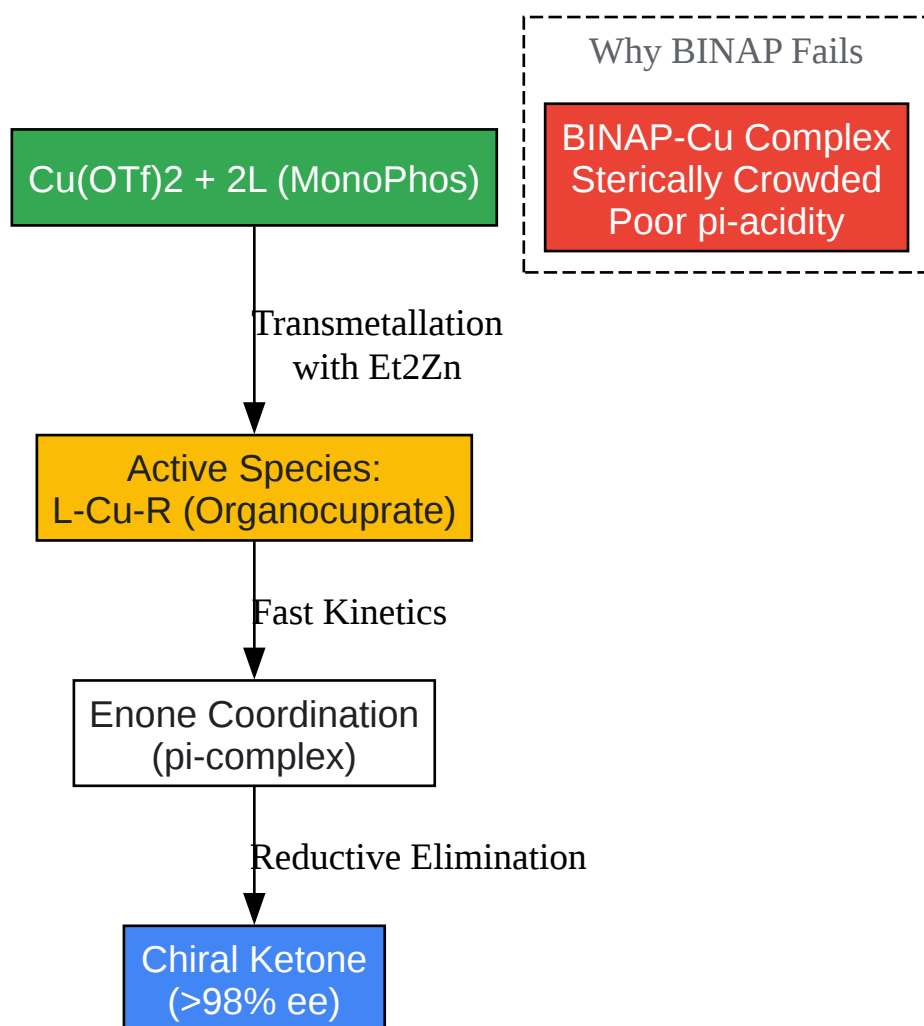
Performance Data (Substrate: 2-Cyclohexenone)

Reagent	Ligand	Catalyst Precursor	Conversion	ee (%)	Notes
	(S)-BINAP		<10%	N/A	Reaction stalls; ligand too bulky/rigid.
	(S)-MonoPhos		>98%	>98%	Full conversion in <1h.
	TADDOL-Phosphoramidite		>98%	96%	Excellent alternative.

Mechanism of Superiority

The monodentate nature allows the formation of a mixed-ligand species (Substrate-Cu-Ligand) that perfectly accommodates the zinc reagent. The

-acidity of the P-O bonds stabilizes the electron-rich Copper(I) intermediate better than the electron-rich phosphine of BINAP.



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Caption: Phosphoramidites stabilize the Cu-intermediate required for 1,4-addition; BINAP is sterically and electronically mismatched.

Synthesis & Practicality Comparison

For drug development, the supply chain and cost of ligands are critical.

Parameter	BINAP	Dioxaphosphepin-amine (MonoPhos)
Synthesis	Difficult. Requires resolution of phosphine oxides or expensive coupling.	Simple. 2-step synthesis from BINOL/TADDOL + + Amine.
Cost	High (\$100-300/g)	Low (\$20-50/g)
Air Stability	Oxidizes slowly (Phosphine Oxide)	Moderately sensitive to hydrolysis (Phosphoramidite).
Tunability	Hard. Modifying the backbone is complex.	Easy. Change the amine moiety (dimethyl, piperidyl, etc.) to tune sterics.

Synthesis Protocol for (Dioxaphosphepin-6-yl)dimethylamine[1]

- Reflux (S)-BINOL in

(excess) to form the phosphorochloridite.
- Distill off excess

.
- Add dimethylamine (or desired amine) and

in dry toluene at 0°C.
- Filter salts and concentrate. Recrystallize.
 - Result: Multi-gram scale in 1 day.

Conclusion

- Choose BINAP if you are performing Ru-catalyzed hydrogenation of ketones or require a highly robust, oxidation-resistant ligand for high-temperature reactions.

- Choose Dioxaphosphepin-amines (MonoPhos) if you are targeting Rh-catalyzed hydrogenation of olefins (especially enamides) or Cu-catalyzed conjugate additions. They offer superior rates, higher ee for these specific classes, and significantly lower costs.

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